Proper Disposal Procedures for SK-575

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Compound of Interest

Compound Name:	*SK-575*
Cat. No.:	*B10823942*

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The following provides a comprehensive guide to the proper disposal of **SK-575**, a potent Proteolysis-Targeting Chimera (PROTAC) degrader of PARP1. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination.

Summary of SK-575 Hazards

It is imperative to handle **SK-575** with caution, recognizing its potential health and environmental risks. The following table summarizes the key hazard information.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

Experimental Protocol: SK-575 Disposal

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This protocol outlines the step-by-step process for the safe disposal of **SK-575** waste, including contaminated materials.

1. Personal Protective Equipment (PPE) and Safety Measures:

- Engineering Controls: All handling and disposal procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[1] An accessible safety shower and eye wash station are mandatory.[1]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety goggles with side-shields.[1]
  - Hand Protection: Use chemically resistant protective gloves.[1]
  - Body Protection: Don impervious clothing, such as a lab coat.[1]
  - Respiratory Protection: If there is a risk of generating dust or aerosols, a suitable respirator must be worn.[1]

2. Waste Segregation and Collection:

- Solid Waste:
  - Collect all solid **SK-575** waste, including unused product and contaminated materials (e.g., pipette tips, gloves, weighing paper), in a designated, clearly labeled, and sealed waste container.
  - The container must be compatible with the chemical waste and properly sealed to prevent leakage.
- Liquid Waste:
  - Collect all liquid waste containing **SK-575** in a designated, leak-proof, and clearly labeled waste container.
  - Avoid mixing **SK-575** waste with incompatible materials such as strong acids, strong alkalis, or strong oxidizing/reducing agents.[1]

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- Labeling:
  - Clearly label all waste containers with "Hazardous Waste," the chemical name "**SK-575**," and the associated hazard symbols (e.g., harmful, environmentally hazardous).

3. Decontamination of Labware:

- All non-disposable labware that has come into contact with **SK-575** should be decontaminated.
- Rinse the contaminated labware with a suitable solvent (e.g., ethanol or isopropanol) and collect the rinsate as hazardous liquid waste.
- After the initial solvent rinse, wash the labware thoroughly with soap and water.

4. Storage of Waste:

- Store the sealed hazardous waste containers in a designated, secure, and well-ventilated area away from general laboratory traffic.
- Ensure the storage area is cool and away from direct sunlight and sources of ignition.[1]

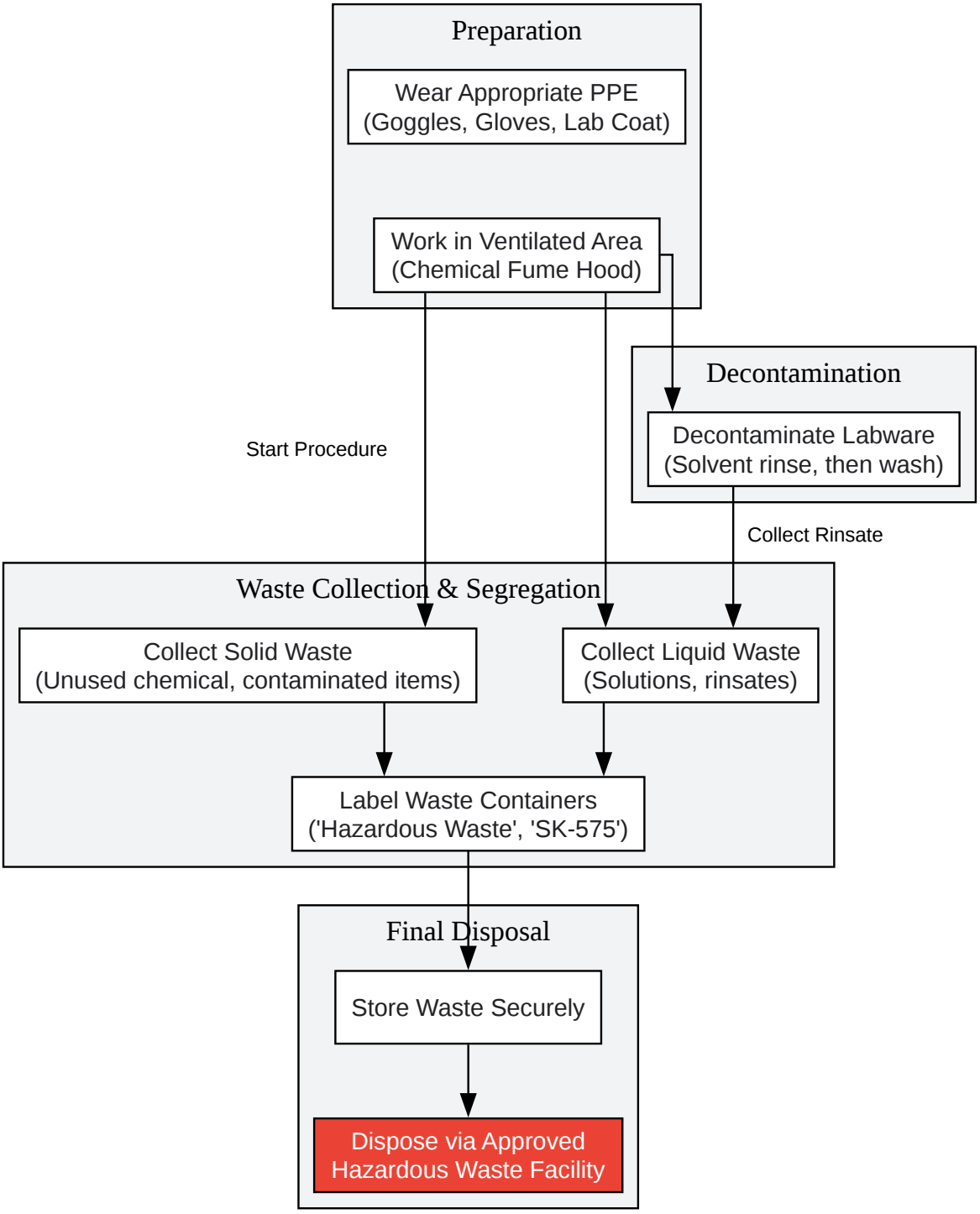
5. Final Disposal:

- The disposal of **SK-575** waste must be carried out through an approved and licensed hazardous waste disposal company.[1]
- Do not dispose of **SK-575** down the drain or in regular trash, as this can lead to environmental contamination.[1]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. The precautionary statement P501 explicitly directs to "Dispose of contents/ container to an approved waste disposal plant".[1]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **SK-575**.

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Caption: Workflow for the safe disposal of **SK-575**.

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References

- 1. SK-575|2523016-96-6|MSDS [dcchemicals.com]
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